Application Notes and Protocols for Acetyl Group Labeling in NMR Spectroscopy

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Compound of Interest

Compound Name:	*Acetly-*
CAS No.:	*189064-06-0*
Cat. No.:	*B573211*

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Introduction

Protein acetylation is a crucial post-translational modification (PTM) that plays a pivotal role in regulating a wide array of cellular processes, including gene expression, metabolism, and signal transduction.[1][2][3] The dynamic nature of acetylation, governed by the interplay of lysine acetyltransferases (KATs) and histone deacetylases (HDACs), necessitates precise analytical methods to elucidate its functional consequences.[2] Nuclear Magnetic Resonance (NMR) spectroscopy offers a powerful, non-destructive tool to study protein acetylation at atomic resolution, providing insights into the structural and dynamic changes that accompany this modification.[4][5][6] This document provides detailed application notes and protocols for the isotopic labeling of acetyl groups for NMR spectroscopic analysis.

Labeling Strategies for NMR Spectroscopy

The core principle behind acetyl group labeling for NMR is the introduction of stable isotopes, such as ^{13}C and ^{15}N, into the acetyl moiety. This allows for the selective detection of acetylated residues using heteronuclear NMR experiments, which overcomes the challenges of signal

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overlap in complex protein spectra.[6][7][8] Two primary strategies are employed for introducing isotopically labeled acetyl groups: in vitro enzymatic and chemical methods.

In Vitro Enzymatic Acetylation

This approach utilizes a lysine acetyltransferase (KAT) to transfer an isotopically labeled acetyl group from a donor molecule, typically ^{13}C- or $^{13}C,^{15}N$-acetyl-Coenzyme A (acetyl-CoA), to the target protein.[5][9][10] This method is highly specific, as the KAT will only acetylate its cognate lysine residues on the substrate protein.

In Vitro Chemical Acetylation

Chemical acetylation offers a less specific but often more straightforward method for introducing acetyl groups. Reagents such as N-succinimidyl [$^{13}C_2$]acetate can be used to chemically modify accessible lysine residues on a protein.[4] While this method lacks the site-specificity of enzymatic approaches, it can be useful for generating globally acetylated protein standards or for studying the overall impact of acetylation on protein structure and dynamics.

Quantitative Data Summary

The choice of labeling strategy and NMR methodology can significantly impact the quality and quantitative nature of the data obtained. The following table summarizes key quantitative parameters associated with acetyl group labeling for NMR.

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Parameter	Enzymatic Labeling	Chemical Labeling	Typical NMR Observables	Reference
Labeling Efficiency	Variable, dependent on enzyme kinetics and substrate concentration. Can approach 100% under optimized conditions.	Generally high, dependent on reagent concentration and reaction time.	Peak intensity of acetylated vs. unacetylated signals.	[5][9]
Site Specificity	High, determined by the specificity of the lysine acetyltransferase.	Low, targets accessible lysine residues.	Appearance of new, specific cross-peaks in HSQC spectra.	[4][5]
^{1}H-^{15}N HSQC Chemical Shift Perturbations (CSPs)	Small upfield shifts (~Δδ 0.06/0.4 p.p.m.) for the backbone amide of the acetylated lysine.	Similar to enzymatic labeling.	Changes in the position of backbone amide signals upon acetylation.	[1]
^{1}H-^{13}C HSQC Signal of Acetyl Group	A distinct resonance appears around 1.87 ppm (^{1}H) and 22.0 ppm (^{13}C).	A distinct resonance appears around 1.87 ppm (^{1}H) and 22.0 ppm (^{13}C).	A single, well-resolved peak for the acetyl methyl group.	[5]
Kinetic Analysis	Allows for real-time monitoring of enzymatic acetylation by observing the appearance of acetylated	Not applicable for kinetic studies of enzymatic acetylation.	Time-resolved NMR experiments.	[10][11]

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	signals over time.

Experimental Protocols

Protocol 1: In Vitro Enzymatic Acetylation using ^{13}C-Acetyl-CoA

This protocol describes the enzymatic acetylation of a target protein using a lysine acetyltransferase (KAT) and ^{13}C-labeled acetyl-CoA.

Materials:

- Purified target protein
- Purified lysine acetyltransferase (e.g., p300/CBP, Gcn5)[12]
- ^{13}C-Acetyl-CoA[5]
- Acetylation buffer (50 mM Tris-HCl pH 8.0, 150 mM NaCl, 1 mM DTT)
- NMR buffer (e.g., 20 mM Sodium Phosphate pH 6.5, 50 mM NaCl, 5% D_2O)
- Centrifugal filter units for buffer exchange

Procedure:

- Reaction Setup: In a microcentrifuge tube, prepare the reaction mixture containing the target protein (final concentration 50-100 µM) and the KAT (final concentration 1-5 µM) in acetylation buffer.
- Initiate Reaction: Add ^{13}C-acetyl-CoA to a final concentration of 200-500 µM to initiate the acetylation reaction.
- Incubation: Incubate the reaction mixture at 30°C for 2-4 hours. The optimal time may need to be determined empirically.

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- Reaction Quenching (Optional): The reaction can be stopped by adding a KAT inhibitor or by rapid buffer exchange.
- Buffer Exchange: Exchange the reaction mixture into the desired NMR buffer using a centrifugal filter unit appropriate for the molecular weight of the target protein.
- NMR Sample Preparation: Adjust the final sample volume and add D_2O to 5-10%. Transfer the sample to an NMR tube.
- NMR Data Acquisition: Acquire a ^{1}H-^{13}C HSQC spectrum to observe the incorporated ^{13}C-acetyl groups.

Protocol 2: In Vitro Chemical Acetylation using N-succinimidyl [$^{13}C_2$]acetate

This protocol outlines a method for the chemical acetylation of a protein using an activated acetate ester.

Materials:

- Purified target protein
- N-succinimidyl [$^{13}C_2$]acetate
- Reaction buffer (50 mM Sodium Phosphate pH 7.5, 100 mM NaCl)
- Quenching buffer (1 M Tris-HCl pH 8.0)
- NMR buffer (e.g., 20 mM Sodium Phosphate pH 6.5, 50 mM NaCl, 5% D_2O)
- Centrifugal filter units for buffer exchange

Procedure:

- Protein Preparation: Buffer exchange the purified target protein into the reaction buffer to a concentration of 10-50 µM.

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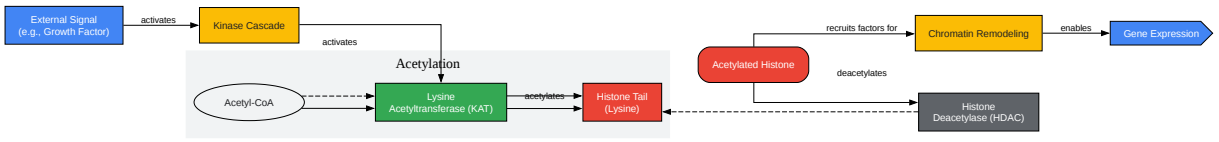
- Reagent Preparation: Prepare a fresh stock solution of N-succinimidyl [$^{13}C_2$]acetate in anhydrous DMSO.
- Acetylation Reaction: Add a 10- to 50-fold molar excess of N-succinimidyl [$^{13}C_2$]acetate to the protein solution.
- Incubation: Incubate the reaction at room temperature for 1-2 hours with gentle mixing.
- Quenching: Quench the reaction by adding the quenching buffer to a final concentration of 100 mM and incubate for 15 minutes.
- Buffer Exchange: Remove excess reagents and exchange the acetylated protein into the NMR buffer using a centrifugal filter unit.
- NMR Sample Preparation: Concentrate the protein to the desired concentration for NMR and add D_2O.
- NMR Data Acquisition: Acquire a ^{1}H-^{13}C HSQC spectrum to confirm the incorporation of the acetyl groups.

Visualizations

Signaling Pathway: Histone Acetylation in Gene Regulation



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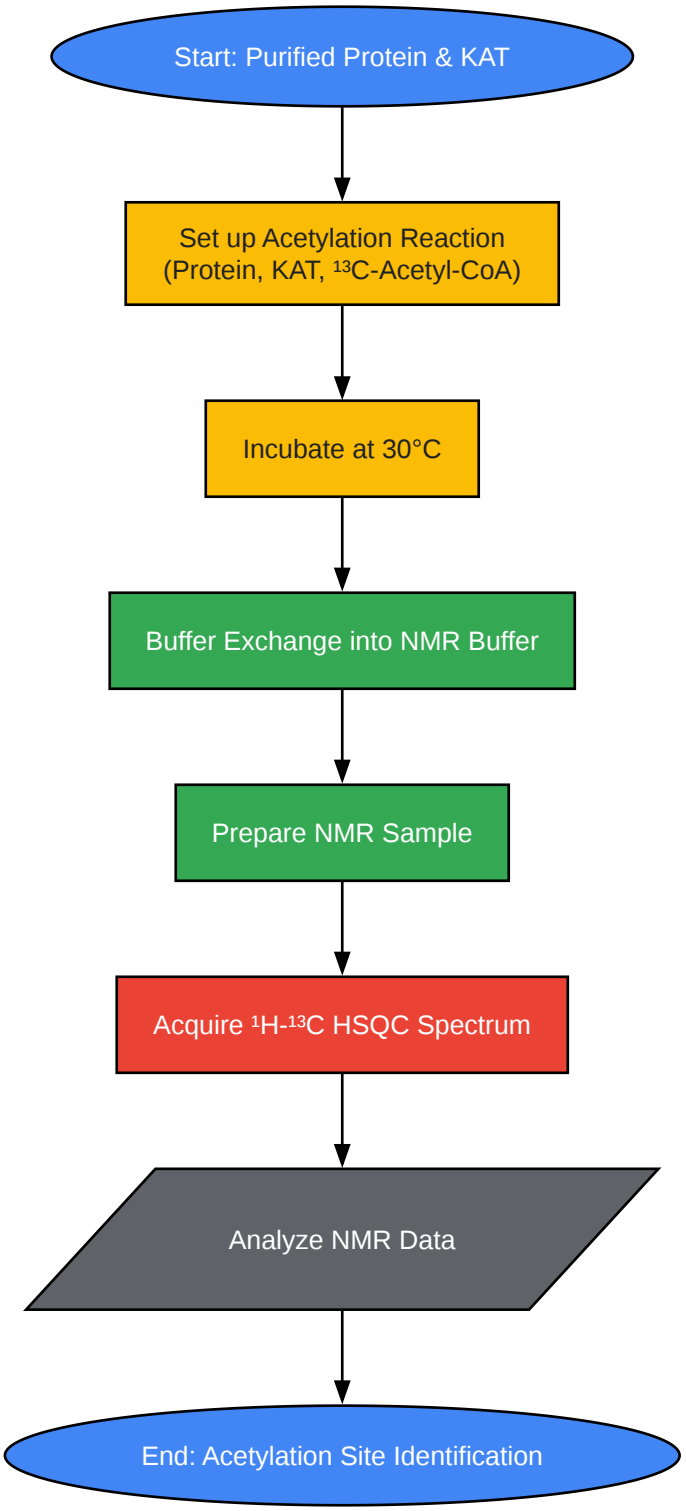
Caption: Histone acetylation pathway in gene regulation.

Experimental Workflow: Enzymatic Acetylation for NMR



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Caption: Workflow for enzymatic acetyl group labeling.

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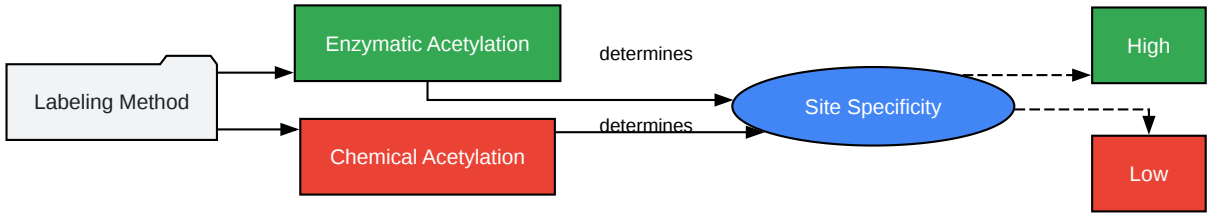
Logical Relationship: Specificity of Labeling Methods



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Caption: Specificity of acetyl labeling methods.

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References

- 1. Cell signaling, post-translational protein modifications and NMR spectroscopy - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Protein Acetylation Analysis - Creative Proteomics [creative-proteomics.com]
- 3. Protein acetylation - Wikipedia [en.wikipedia.org]
- 4. researchgate.net [researchgate.net]
- 5. A direct nuclear magnetic resonance method to investigate lysine acetylation of intrinsically disordered proteins - PMC [pmc.ncbi.nlm.nih.gov]
- 6. 5.3. Identification, Localization, and Quantitative Analysis of Acetylated Proteins [bio-protocol.org]
- 7. researchgate.net [researchgate.net]
- 8. Specific isotopic labelling and reverse labelling for protein NMR spectroscopy: using metabolic precursors in sample preparation - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Frontiers | A direct nuclear magnetic resonance method to investigate lysine acetylation of intrinsically disordered proteins [frontiersin.org]

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- 10. Probing Enzymatic Acetylation Events in Real Time With NMR Spectroscopy: Insights Into Acyl-Cofactor Dependent p300 Modification of Histone H4 - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Simultaneous detection of protein phosphorylation and acetylation by high-resolution NMR spectroscopy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. benchchem.com [benchchem.com]
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